

# Personal protective equipment for handling 5-(4-Hydroxybenzyl)thiazolidine-2,4-dione

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(4-Hydroxybenzyl)thiazolidine-2,4-dione

Cat. No.: B029171

[Get Quote](#)

## Essential Safety and Handling Guide for 5-(4-Hydroxybenzyl)thiazolidine-2,4-dione

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** (CAS No. 74772-78-4). The information presented here is synthesized from available safety data for the compound and its parent molecule, thiazolidine-2,4-dione, to ensure a comprehensive understanding of safe laboratory practices.

Disclaimer: A specific Safety Data Sheet (SDS) for **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** was not available. The following guidance is based on the hazard information provided for the specific compound by chemical suppliers and supplemented with safety information from the SDS of the parent compound, thiazolidine-2,4-dione.<sup>[1][2][3]</sup>

## Hazard Identification and Classification

**5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** is classified with the following hazards:

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation

Signal Word: Warning

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is essential to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	Protective Gloves	Wear appropriate protective gloves to prevent skin exposure.[1]
Lab Coat/Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1]	
Respiratory Protection	Respirator	Follow OSHA respirator regulations found in 29CFR 1910.134 or European Standard EN 149. Use a NIOSH or European Standard EN 149 approved respirator when necessary.[1]

## Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

### Handling:

- Wash hands and face thoroughly after handling.[2]
- Use with adequate ventilation to minimize dust generation and accumulation.[1]
- Avoid contact with eyes, skin, and clothing.[1]

- Avoid ingestion and inhalation.[1]
- Keep container tightly closed when not in use.[1]

Storage:

- Store in a cool, dry, and well-ventilated area.[1]
- Keep the container tightly closed.[1]
- Store away from incompatible materials such as oxidizing agents.[2]

## Emergency Procedures: First Aid

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Ingestion	If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Get medical aid.[1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[1]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[1]

## Disposal Plan

Proper disposal of **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

Disposal of Unused Material and Waste:

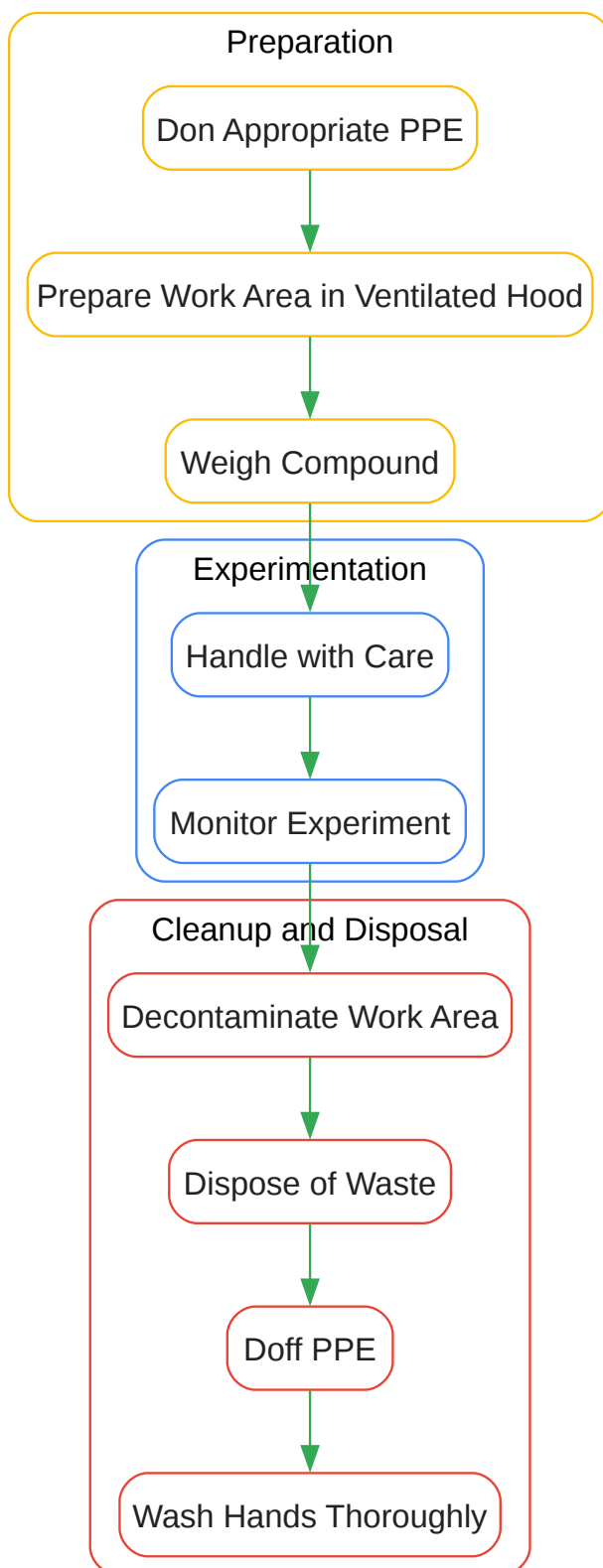
- Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)
- Waste material must be disposed of in accordance with national and local regulations.
- Leave chemicals in their original containers and do not mix with other waste.

Contaminated Packaging:

- Handle uncleaned containers in the same manner as the product itself.

## Experimental Protocol Workflow

The following diagram illustrates a logical workflow for the safe handling of **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow for **5-(4-Hydroxybenzyl)thiazolidine-2,4-dione**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Thiazolidine-2,4-dione(2295-31-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-(4-Hydroxybenzyl)thiazolidine-2,4-dione]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029171#personal-protective-equipment-for-handling-5-4-hydroxybenzyl-thiazolidine-2-4-dione]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)